

Protocol for Assessing Raltegravir Efficacy in Cell Culture Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Raltegravir*
CAS No.: *518048-05-0; 871038-72-1*
Cat. No.: *B15611335*

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Application Note & Protocol

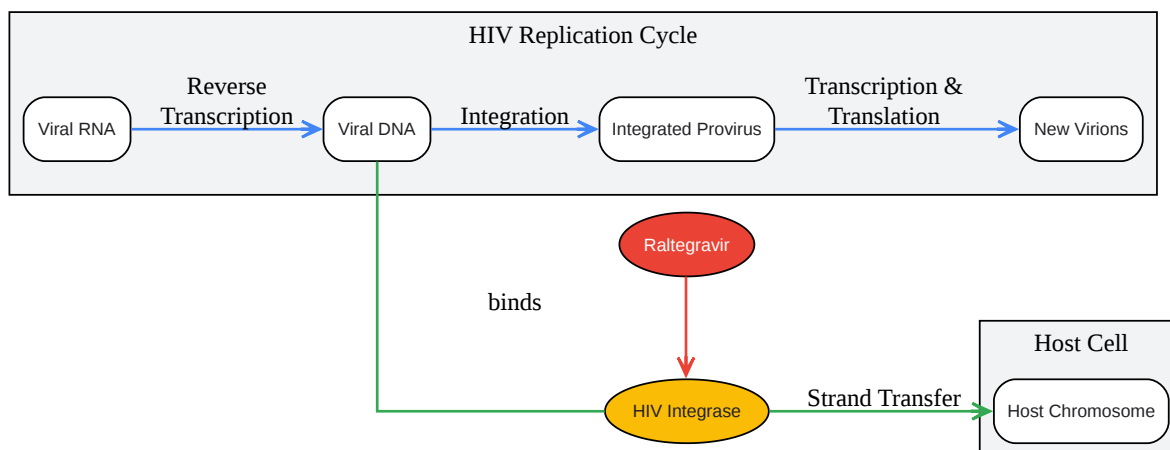
Audience: Researchers, scientists, and drug development professionals.

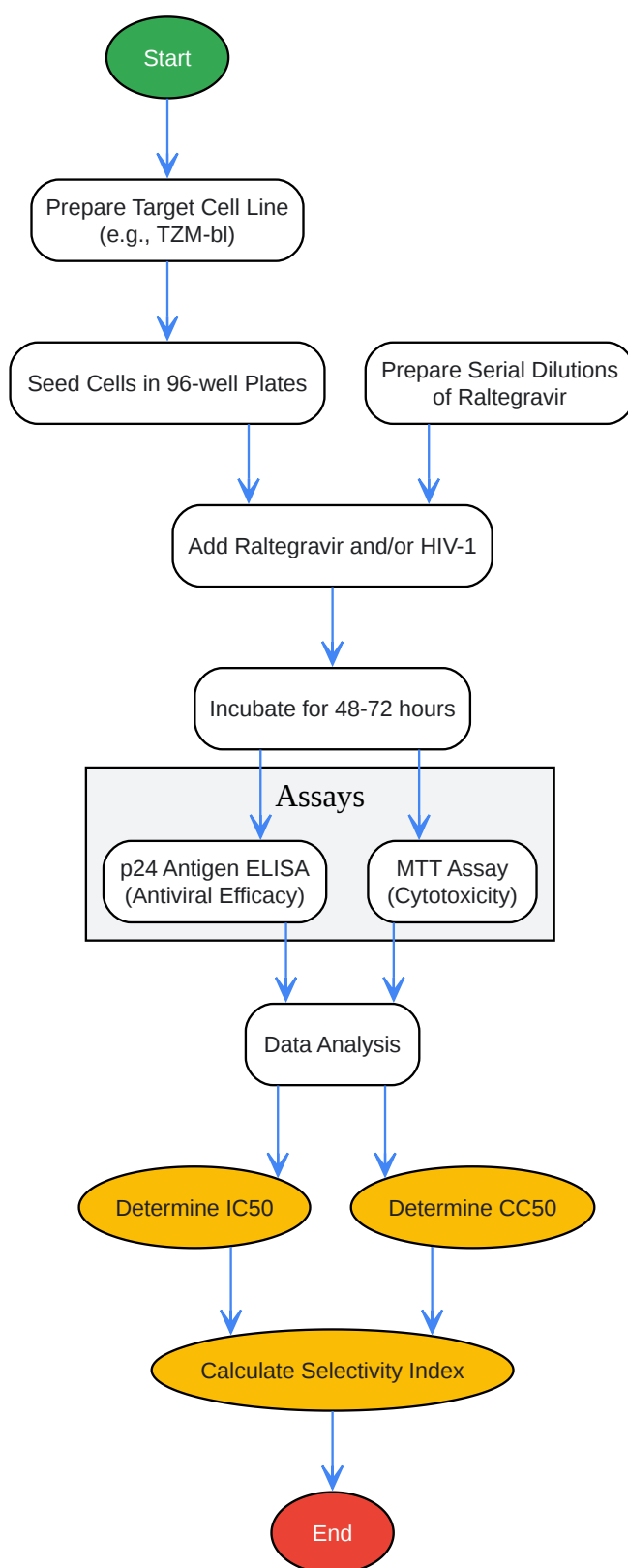
Introduction:

Raltegravir is a potent antiretroviral drug belonging to the class of integrase strand transfer inhibitors (INSTIs).[1][2][3] It targets the human immunodeficiency virus (HIV) integrase enzyme, a crucial component for the replication of the virus.[4][5] Specifically, **Raltegravir** inhibits the strand transfer step of HIV-1 integration, preventing the viral DNA from covalently inserting into the host cell's genome.[2][5] This mechanism of action makes it an effective component of combination antiretroviral therapy.[1][6][7] Assessing the efficacy of **Raltegravir** in vitro is a critical step in preclinical drug development and for monitoring viral resistance. This document provides detailed protocols for evaluating the antiviral activity and cytotoxicity of **Raltegravir** in cell culture models.

Mechanism of Action of Raltegravir

Raltegravir selectively inhibits the catalytic activity of HIV integrase, preventing the integration of the viral genome into the host chromosome. This action effectively halts the viral replication cycle.^{[2][4]}





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